

# 4-Bromophenetole chemical properties and spectral data

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## Compound of Interest

Compound Name: 4-Bromophenetole

Cat. No.: B047170

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## 4-Bromophenetole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical properties, spectral data, and synthesis of **4-Bromophenetole** (CAS No. 588-96-5). The information is presented for easy reference and application in research and development.

## Chemical Properties

**4-Bromophenetole**, also known as 1-bromo-4-ethoxybenzene, is an organic compound with the chemical formula  $C_8H_9BrO$ .<sup>[1]</sup> It serves as a key intermediate in various organic syntheses, particularly in the pharmaceutical and agrochemical industries.<sup>[2][3]</sup>

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	[1][3]
Molecular Weight	201.06 g/mol	[1][3]
Appearance	Colorless to light yellow or light red transparent liquid	[1][2][3]
Melting Point	4 °C	[2][4]
Boiling Point	233 °C	[2][4]
Density	1.407 g/mL at 25 °C	[2][3]
Refractive Index (n <sub>20/D</sub> )	1.551	[2][4]
Flash Point	103 °C (217.4 °F)	[2][5]
Purity	>98.0% (GC)	[1][3]

## Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity confirmation of **4-Bromophenetole**.

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **4-Bromophenetole** in CDCl<sub>3</sub> typically exhibits signals corresponding to the aromatic protons and the ethyl group.[6]

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment	Reference
7.35	d, J = 8.7 Hz	2H	Ar-H (ortho to -Br)	[4]
6.76	d, J = 8.7 Hz	2H	Ar-H (ortho to -OEt)	[4]
3.99	q, J = 6.9 Hz	2H	-OCH <sub>2</sub> CH <sub>3</sub>	[4]
1.40	t, J = 6.9 Hz	3H	-OCH <sub>2</sub> CH <sub>3</sub>	[4]

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum provides a map of the carbon skeleton of the molecule.[6]

Chemical Shift ( $\delta$ ) ppm	Assignment
158.3	Ar-C (para to -Br)
132.4	Ar-C (ortho to -Br)
116.2	Ar-C (ortho to -OEt)
113.1	Ar-C (ipso to -Br)
63.6	-OCH <sub>2</sub> CH <sub>3</sub>
14.8	-OCH <sub>2</sub> CH <sub>3</sub>

## Mass Spectrometry

Mass spectrometry confirms the molecular weight and elemental composition. The mass spectrum of **4-Bromophenetole** shows a characteristic isotopic pattern due to the presence of bromine isotopes (<sup>79</sup>Br and <sup>81</sup>Br).[6]

m/z	Interpretation	Reference
200/202	Molecular ion peak $[M]^+$	[6]
172/174	Fragment ion $[M-C_2H_4]^+$	[7]
105	Fragment ion	[7]

## Infrared (IR) Spectroscopy

The IR spectrum is used to identify the key functional groups present in **4-Bromophenetole**.[\[6\]](#)

Absorption Band ( $\text{cm}^{-1}$ )	Functional Group
~3000-2850	C-H stretching (aromatic and aliphatic)
~1600-1450	C=C stretching (aromatic ring)
~1240	C-O-C stretching (aryl ether)
~1040	C-O stretching
~820	C-H bending (para-disubstituted benzene)

## Experimental Protocols

### Synthesis of 4-Bromophenetole

A common method for the synthesis of **4-Bromophenetole** is the Williamson ether synthesis, starting from 4-bromophenol.[\[4\]](#)

Materials:

- 4-bromophenol
- Iodoethane
- Potassium carbonate
- Acetone

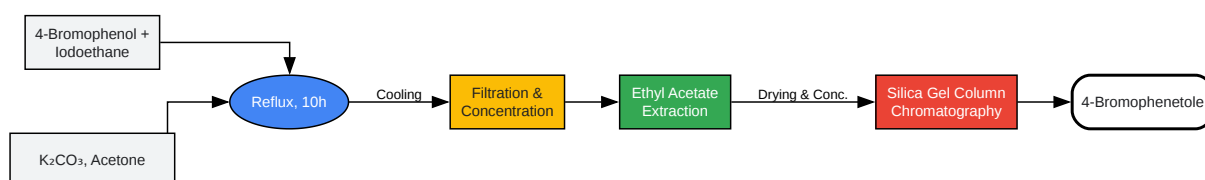
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate

Procedure:[4]

- To a solution of 4-bromophenol (50 g) in acetone (250 mL) at room temperature, add potassium carbonate (118 g) and stir the mixture for 30 minutes.
- Slowly add iodoethane (67.6 g) dropwise to the reaction mixture.
- Heat the mixture to reflux for 10 hours, monitoring the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, filter the mixture and remove the acetone using a rotary evaporator.
- Dissolve the residue in ethyl acetate and wash sequentially with water and saturated brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate it.
- Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and hexane (1:7) as the eluent to obtain **4-bromophenetole** as a colorless liquid.

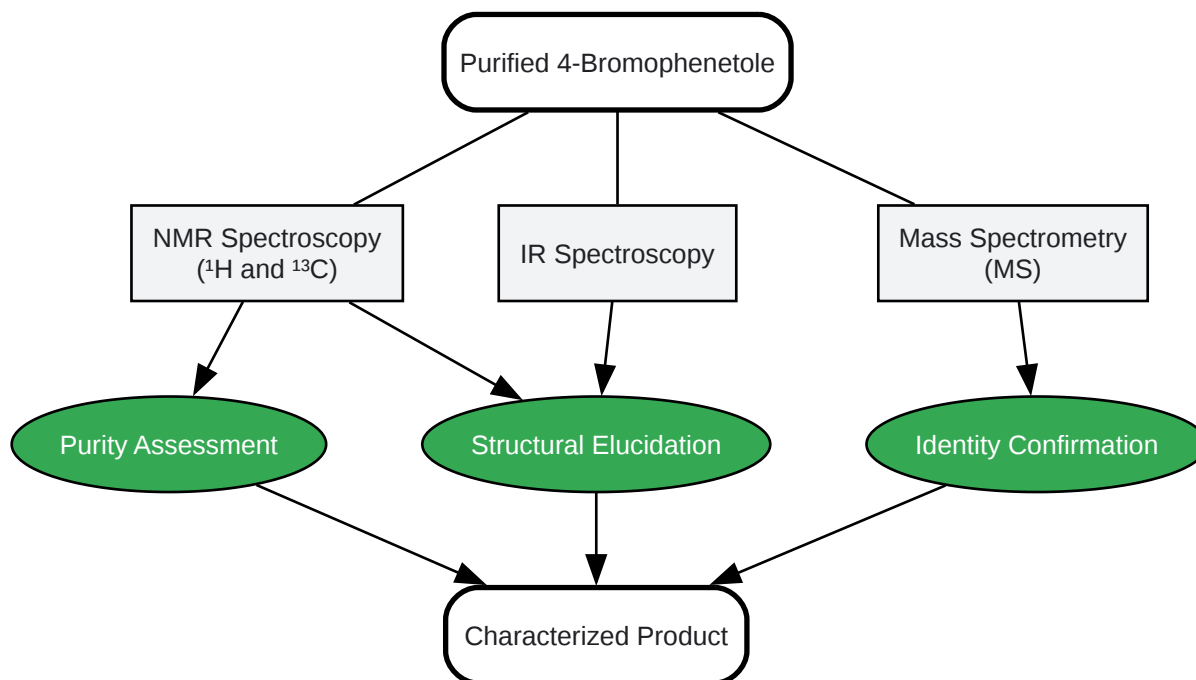
## Visualizations

The following diagrams illustrate the synthesis workflow and the analytical characterization process for **4-Bromophenetole**.



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Synthesis and purification workflow for **4-Bromophenetole**.



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Workflow for the spectroscopic characterization of **4-Bromophenetole**.

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